Understanding the Hazard Profile of 2,3-Dimethylanthracene

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Compound of Interest

Compound Name:	*2,3-Dimethylanthracene*
CAS No.:	*613-06-9*
Cat. No.:	*B1329340*

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2,3-Dimethylanthracene, a member of the polycyclic aromatic hydrocarbon (PAH) family, is a solid, crystalline compound at room temperature.[1] While its fluorescent properties are valuable in research applications, it is imperative to recognize its significant health and environmental hazards.[1] As with many PAHs, there is a concern for potential carcinogenic effects.[1]

GHS Classification and Hazard Statements

Globally Harmonized System (GHS) classifications provide a standardized framework for understanding the hazards associated with chemical substances.[2] For **2,3-Dimethylanthracene**, the following classifications and corresponding hazard statements are consistently reported:

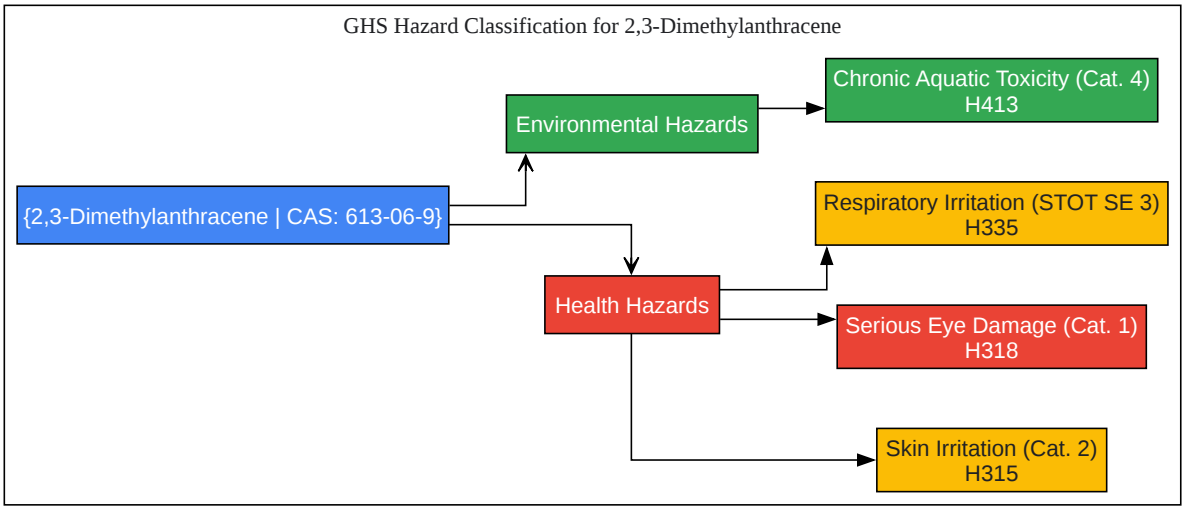
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Hazard Class	GHS Category	Pictogram	Signal Word	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	Danger	H315: Causes skin irritation	[2][3]	
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage	[2][3]	
Specific Target Organ Toxicity (Single Exposure)	Category 3	Danger	H335: May cause respiratory irritation	[2][3]	
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 4	(No Pictogram)	(No Signal Word)	H413: May cause long lasting harmful effects to aquatic life	[2][3]

This table summarizes the GHS classification for **2,3-Dimethylanthracene** based on aggregated data.

The causality behind these classifications lies in the chemical nature of PAHs. Their lipophilic properties allow them to interact with cell membranes, leading to irritation and damage. Inhalation of fine powders can cause localized irritation in the respiratory tract.

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GHS hazard pictograms and statements for **2,3-Dimethylanthracene**.

Toxicological Profile and Carcinogenicity

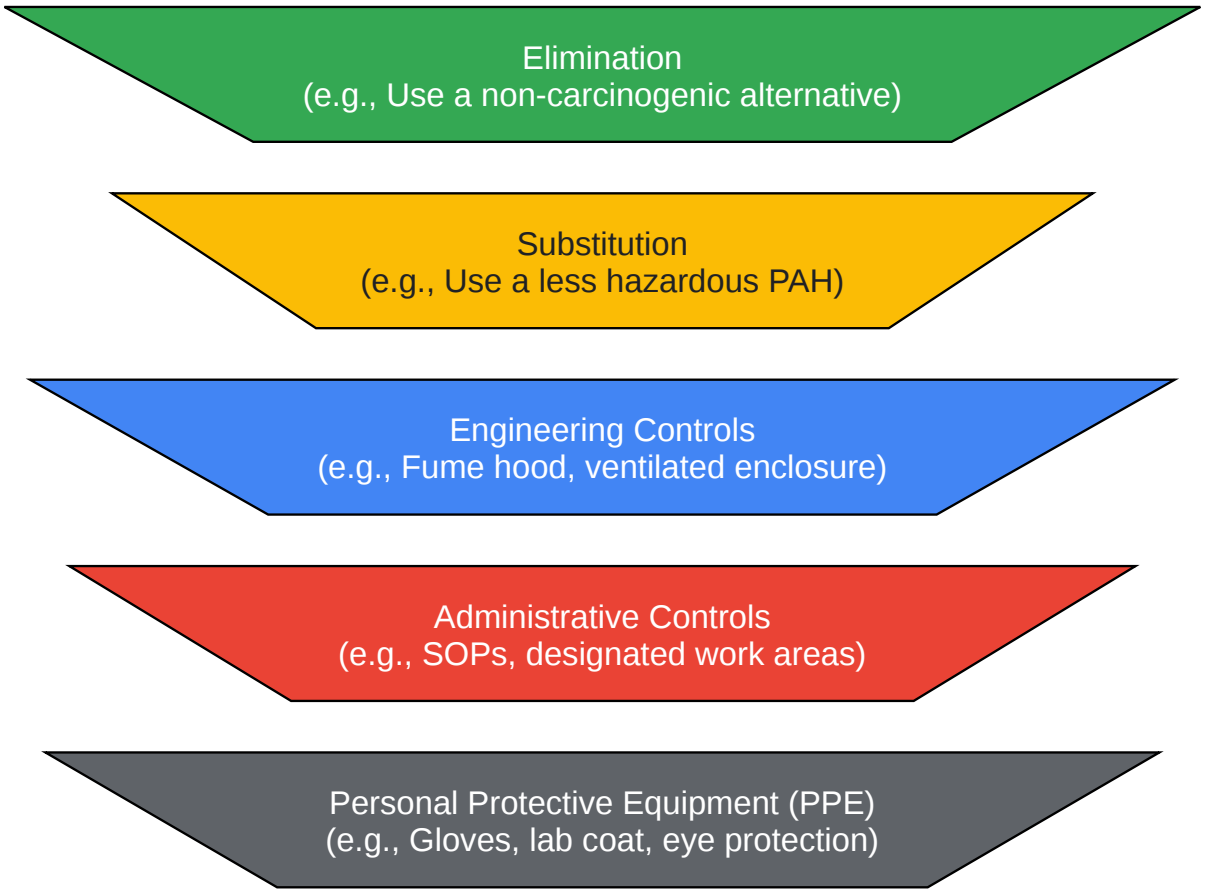
While specific LD50 data for **2,3-Dimethylanthracene** are not readily available, the toxicological profile of PAHs as a class is well-documented. The primary routes of exposure in a laboratory setting are inhalation of airborne particles and dermal contact.

The International Agency for Research on Cancer (IARC) has classified anthracene, the parent compound of **2,3-Dimethylanthracene**, as "possibly carcinogenic to humans" (Group 2B).[4][5] This classification is based on sufficient evidence of carcinogenicity in experimental animals.[4][5] Therefore, it is prudent to handle **2,3-Dimethylanthracene** as a potential carcinogen.

The Hierarchy of Controls: A Proactive Approach to Safety

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Effective risk management in the laboratory follows the hierarchy of controls, an inverted pyramid that prioritizes the most effective control measures. Personal Protective Equipment (PPE), while essential, is the last line of defense.



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The Hierarchy of Controls for managing chemical hazards.

Exposure Controls and Personal Protection

Given the hazardous nature of **2,3-Dimethylanthracene**, stringent exposure controls are necessary.

Engineering Controls

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- Chemical Fume Hood: All manipulations of solid **2,3-Dimethylanthracene** that could generate dust, such as weighing or transferring, must be performed in a certified chemical fume hood.

- Ventilated Balance Enclosure: For high-precision weighing where the airflow of a standard fume hood may cause inaccuracies, a ventilated balance enclosure or a glove box is recommended.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing dermal and respiratory exposure.

PPE Item	Specification and Rationale
Gloves	Viton™ or Viton™/Butyl rubber laminate gloves are highly recommended for handling aromatic hydrocarbons.[6][7][8] Nitrile gloves offer poor resistance to aromatic hydrocarbons and should be avoided for anything other than incidental contact.[9][10] Always double-glove when handling highly toxic powders.
Eye Protection	Chemical safety goggles are mandatory to protect against airborne particles and potential splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Lab Coat	A buttoned lab coat, preferably one made of a low-permeability material, should be worn at all times. Disposable gowns can be considered for procedures with a high risk of contamination.
Respiratory Protection	For situations where engineering controls are not sufficient to prevent inhalation of dust, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a P100 particulate filter is recommended.[11]

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Safe Handling, Storage, and Disposal Protocols

Designated Work Area and Handling Procedures

- Establish a designated area for working with **2,3-Dimethylanthracene** and clearly label it as a "Carcinogen Work Area."
- Cover the work surface with an absorbent, disposable bench liner.
- Always use the "tare method" when weighing the powder to minimize the risk of dust generation outside of a controlled environment.

Step-by-Step Protocol for Weighing and Preparing a Solution of **2,3-Dimethylanthracene**

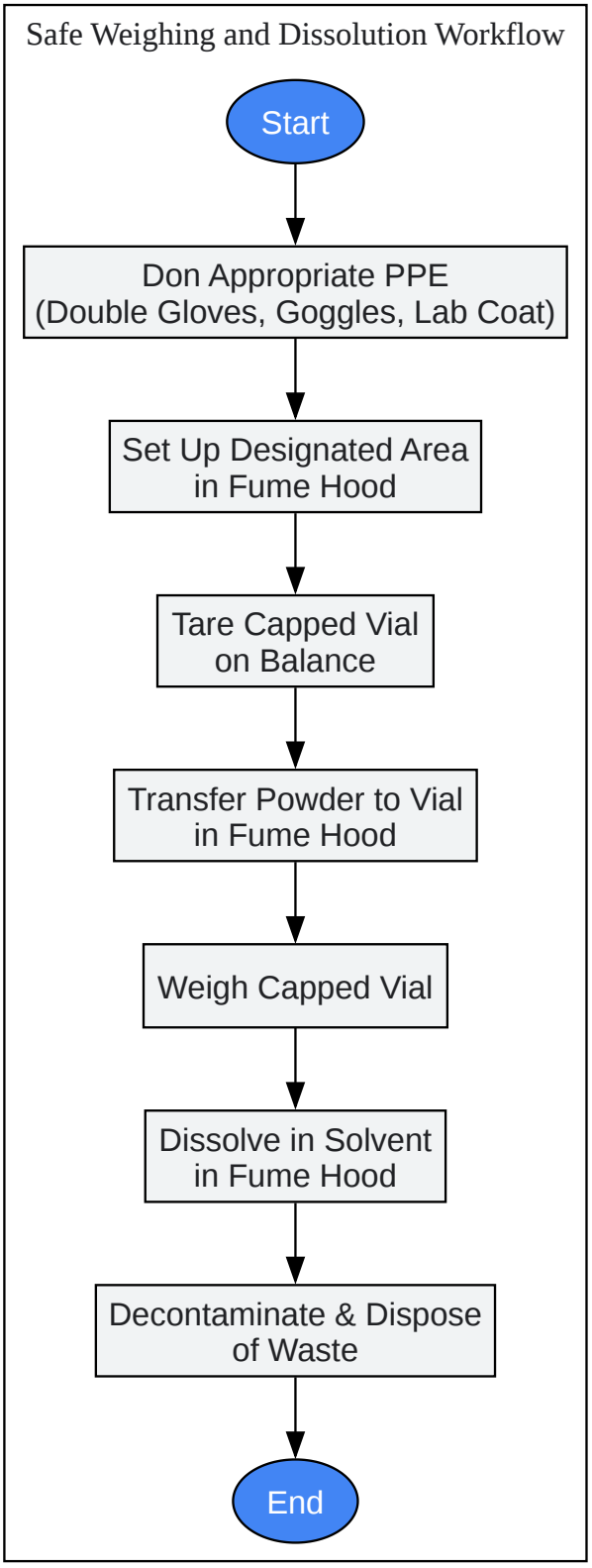
- Preparation:
  - Don all required PPE (double gloves, safety goggles, lab coat).
  - Set up a designated work area within a chemical fume hood. Cover the surface with a disposable bench liner.
  - Gather all necessary equipment: a vial with a screw cap, spatula, and the solvent to be used.
- Weighing (Tare Method):
  - Place the capped, empty vial on the analytical balance and tare it.
  - Transfer the vial to the fume hood.
  - Carefully add the desired amount of **2,3-Dimethylanthracene** powder to the vial using a clean spatula.
  - Securely cap the vial.
  - Return the capped vial to the balance to obtain the final weight.
- Dissolution:

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- In the fume hood, uncap the vial and add the desired volume of solvent.
- Recap the vial and mix gently until the solid is fully dissolved. Sonication may be used if necessary.

- Cleanup:
  - Wipe down the spatula and any other reusable equipment with a cloth dampened with a suitable solvent. Dispose of the cloth as hazardous waste.
  - Dispose of the bench liner and outer gloves in the designated solid hazardous waste container.
  - Wash hands thoroughly after removing inner gloves.

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Workflow for the safe weighing and dissolution of **2,3-Dimethylanthracene** powder.

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Storage

Store **2,3-Dimethylanthracene** in a cool, dry, well-ventilated area, away from strong oxidizing agents. The container should be tightly sealed and clearly labeled as a "Potential Carcinogen."

Disposal Considerations

All waste contaminated with **2,3-Dimethylanthracene**, including disposable labware, gloves, bench liners, and excess material, must be disposed of as hazardous waste. Under the Resource Conservation and Recovery Act (RCRA), a solid waste is considered hazardous if it is specifically listed or if it exhibits hazardous characteristics (ignitability, corrosivity, reactivity, or toxicity).[12] While **2,3-Dimethylanthracene** is not a specifically listed waste, it would likely be classified as a toxic hazardous waste. Consult your institution's Environmental Health and Safety (EHS) department for specific waste collection and disposal procedures.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

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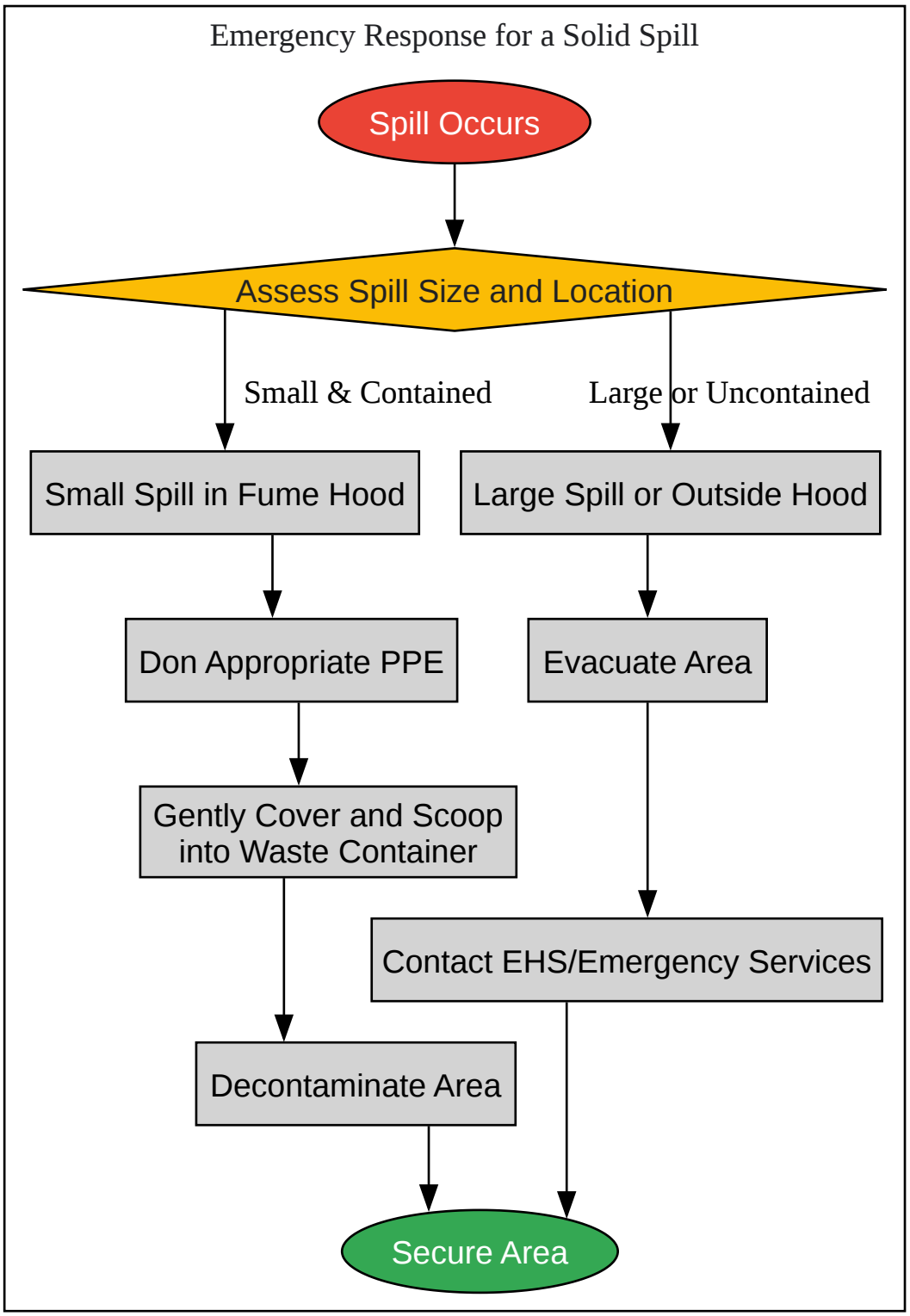
Accidental Release Measures

For a small spill of solid **2,3-Dimethylanthracene** in a contained area (e.g., within a fume hood):

- Evacuate and Secure: Ensure the area is well-ventilated. Restrict access to the area.
- Don PPE: Wear appropriate PPE, including a respirator if necessary.
- Containment and Cleanup: Gently cover the spill with an absorbent material to prevent dust from becoming airborne. Carefully scoop the material into a labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by soap and water. All cleanup materials must be disposed of as hazardous waste.

For large spills, or any spill outside of a fume hood, evacuate the area and contact your institution's EHS department immediately.

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Decision tree for responding to a spill of **2,3-Dimethylanthracene**.

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